

5-Amino-2-(trifluoromethyl)benzimidazole: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	5-Amino-2-(trifluoromethyl)benzimidazole
Cat. No.:	B1328770

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **5-Amino-2-(trifluoromethyl)benzimidazole**, a heterocyclic organic compound with significant potential in medicinal chemistry and materials science. This document details its chemical properties, synthesis, and biological activities, presenting data in a structured format for ease of reference and comparison.

Core Compound Information

CAS Number: 3671-66-7[\[1\]](#)[\[2\]](#)

Molecular Formula: C₈H₆F₃N₃[\[1\]](#)

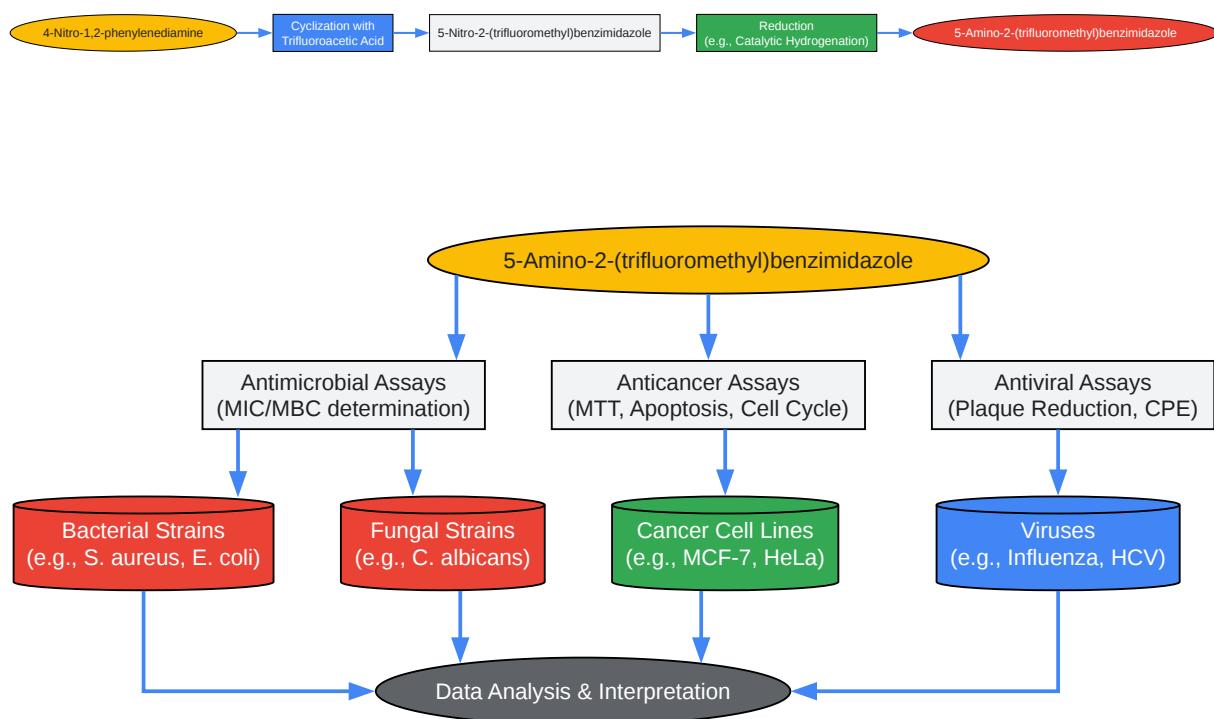
Molecular Weight: 201.15 g/mol [\[1\]](#)[\[2\]](#)

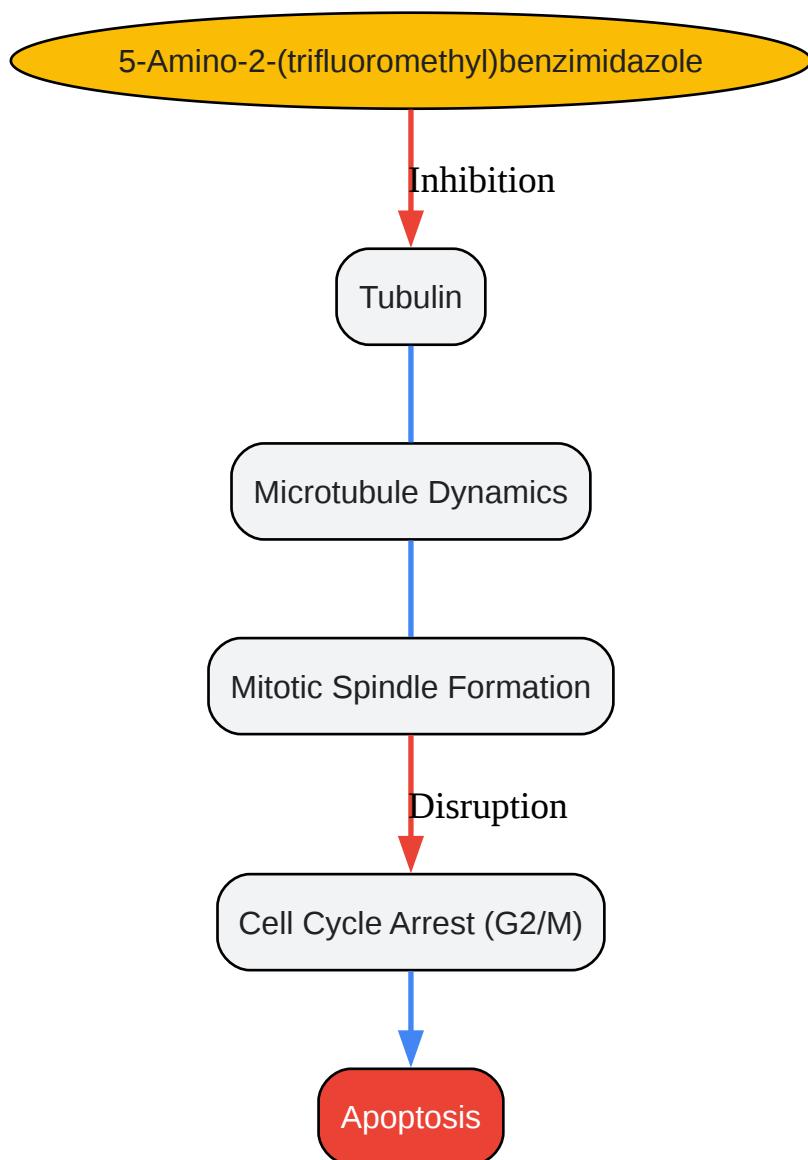
Property	Value	Source
CAS Number	3671-66-7	[1] [2]
Molecular Formula	C ₈ H ₆ F ₃ N ₃	[1]
Molecular Weight	201.15 g/mol	[1] [2]
Appearance	Crystalline solid	[2]
Melting Point	185-189 °C	[2]

Synthesis

The synthesis of **5-Amino-2-(trifluoromethyl)benzimidazole** typically involves the reduction of a nitro-substituted benzimidazole precursor. A common synthetic route starts with the cyclization of an appropriate o-phenylenediamine with trifluoroacetic acid, followed by nitration and subsequent reduction of the nitro group to an amino group.

A general synthetic workflow is outlined below:



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References

- 1. Buy 5-Amino-2-(trifluoromethyl)benzimidazole | 3671-66-7 [smolecule.com]
- 2. 5-Amino-2-(trifluoromethyl)benzimidazole 96 3671-66-7 [sigmaaldrich.com]

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